

Chemical Data Summary

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: IDO-IN-14

Cat. No.: S14464654

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The table below summarizes the available quantitative data for **IDO-IN-14** from a supplier's datasheet [1]. Please note that specific purity information was not provided in the search results.

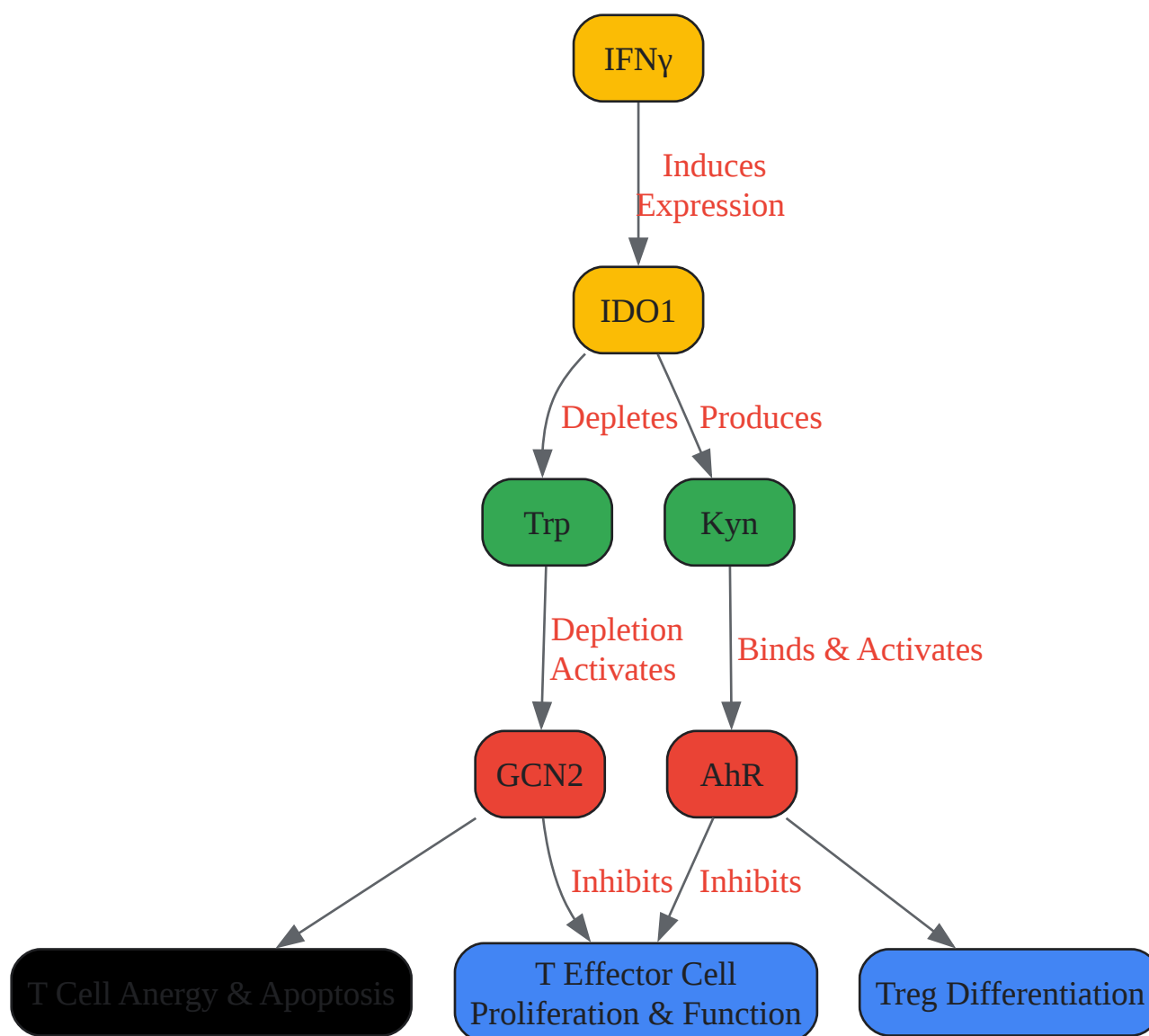
| Parameter | Value / Specification |
|----------------------------|-----------------------|
| Product Name | IDO-IN-14 |
| Supplier Catalog Number | T62270 |
| CAS Number | 2568302-02-1 [1] |
| Format | 50 mg [1] |
| Biological Activity (IC50) | 0.6928 nM [1] |
| Storage Temperature | -20°C [1] |
| Shipping Conditions | Cool pack [1] |

The IDO1 Pathway & Experimental Context

IDO-IN-14 is a potent inhibitor of the enzyme **Indoleamine 2,3-dioxygenase 1 (IDO1)** [2]. IDO1 is a key immunomodulatory enzyme that catalyzes the first and rate-limiting step in the degradation of the essential amino acid tryptophan along the kynurenine pathway [3]. The activity of this pathway in the tumor

microenvironment and other inflammatory settings can suppress immune responses, making IDO1 a significant target in cancer immunotherapy and other disease areas [3] [4] [2].

The following diagram illustrates the IDO1-mediated signaling pathway, which is crucial for understanding the biological context in which **IDO-IN-14** is used.



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References

1. IDO-IN-14 - 50 mg [tebubio.com]
2. Indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors in clinical ... [pmc.ncbi.nlm.nih.gov]
3. Indoleamine 2,3 dioxygenase and metabolic control of ... [pmc.ncbi.nlm.nih.gov]
4. The potential role of indoleamine 2,3 dioxygenase (IDO) as ... [pmc.ncbi.nlm.nih.gov]

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Available at: [<https://www.smolecule.com/products/b14464654#ido-in-14-purity>]

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